

# Physical properties of isooctyl hydrogen succinate (e.g., melting point, solubility)

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## Compound of Interest

Compound Name: *Isooctyl hydrogen succinate*

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## Technical Guide: Physical Properties of Isooctyl Hydrogen Succinate

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**Isooctyl hydrogen succinate** (CAS No. 94248-72-3), also known as butanedioic acid, monoisooctyl ester, is a chemical compound with the molecular formula  $C_{12}H_{22}O_4$ .<sup>[1][2]</sup> This document provides a comprehensive overview of its known physical properties. Due to the limited availability of specific experimental data in the public domain for this particular ester, this guide also furnishes detailed, standardized experimental protocols for determining key physical characteristics such as melting point, boiling point, density, and solubility.

### Chemical Identity and Structure

Property	Value
Chemical Name	Isooctyl hydrogen succinate
Synonym	Butanedioic acid, monoisooctyl ester[1]
CAS Number	94248-72-3[1][2]
Molecular Formula	C12H22O4[1][2]
Molecular Weight	230.30 g/mol [1][2]
Appearance	White powder[1]

## Physical Properties

The following table summarizes the available physical property data for **isooctyl hydrogen succinate**. It is important to note that specific quantitative data for several key properties are not readily available in published literature.

Property	Value
Melting Point	Data not available
Boiling Point	Data not available
Density	Data not available
Solubility	Data not available

## Experimental Protocols for Physical Property Determination

The following sections detail standardized methodologies for determining the primary physical properties of solid organic compounds like **isooctyl hydrogen succinate**.

### Determination of Melting Point (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range.

#### Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)[3]
- Capillary tubes (sealed at one end)[3]
- Thermometer[3]
- Mortar and pestle
- Spatula

#### Procedure:

- Sample Preparation: A small amount of the dry **isooctyl hydrogen succinate** powder is finely ground using a mortar and pestle.[4]
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end, aiming for a sample height of 2-3 mm.[5]
- Apparatus Setup: The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the heating bath (e.g., mineral oil in a Thiele tube) of the melting point apparatus.[5]
- Heating: The sample is heated at a steady, slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.[4]
- Observation: The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.[6] The melting point is reported as the range T1-T2.

## Determination of Boiling Point (OECD 103)

While **isooctyl hydrogen succinate** is a solid at room temperature, its boiling point can be determined under reduced pressure to prevent decomposition. The OECD Test Guideline 103 describes several methods for determining the boiling point of a substance.[1][7][8] The dynamic method is highlighted here.

Apparatus:

- Heating bath with a stirrer
- Test vessel with a temperature measuring device
- Pressure measurement and control system

Procedure:

- The substance is placed in the test vessel.
- The pressure in the apparatus is gradually reduced, and the temperature is increased.
- The boiling point is the temperature at which the vapor pressure of the substance equals the applied pressure. This is observed as the temperature at which boiling becomes vigorous and constant.
- Measurements are taken at various pressures to establish a vapor pressure curve.

## Determination of Density (ASTM D1505 - Gradient Column Method)

For solid powders, density can be determined using various techniques. The ASTM D1505 standard test method, which uses a density gradient column, is a suitable approach.[9]

Apparatus:

- Graduated glass column
- Two miscible liquids of known densities (one less dense and one denser than the sample)
- Calibrated glass floats
- Apparatus for filling the column

Procedure:

- **Column Preparation:** A density gradient is established in the column by carefully layering the two liquids in varying proportions.[\[9\]](#)
- **Calibration:** The column is calibrated using glass floats of known densities.
- **Sample Introduction:** A small, air-bubble-free sample of **isooctyl hydrogen succinate** is carefully introduced into the column.
- **Equilibration:** The sample is allowed to settle to a level where its density matches that of the surrounding liquid.
- **Density Reading:** The density of the sample is determined by comparing its equilibrium position to the calibration curve established by the floats.

## Determination of Solubility

Solubility is a qualitative or quantitative measure of the amount of a substance that can dissolve in a given solvent at a specified temperature. A general procedure for assessing solubility in various solvents is as follows.[\[10\]](#)

Apparatus:

- Test tubes
- Vortex mixer or shaker
- Graduated pipettes
- Analytical balance

Procedure:

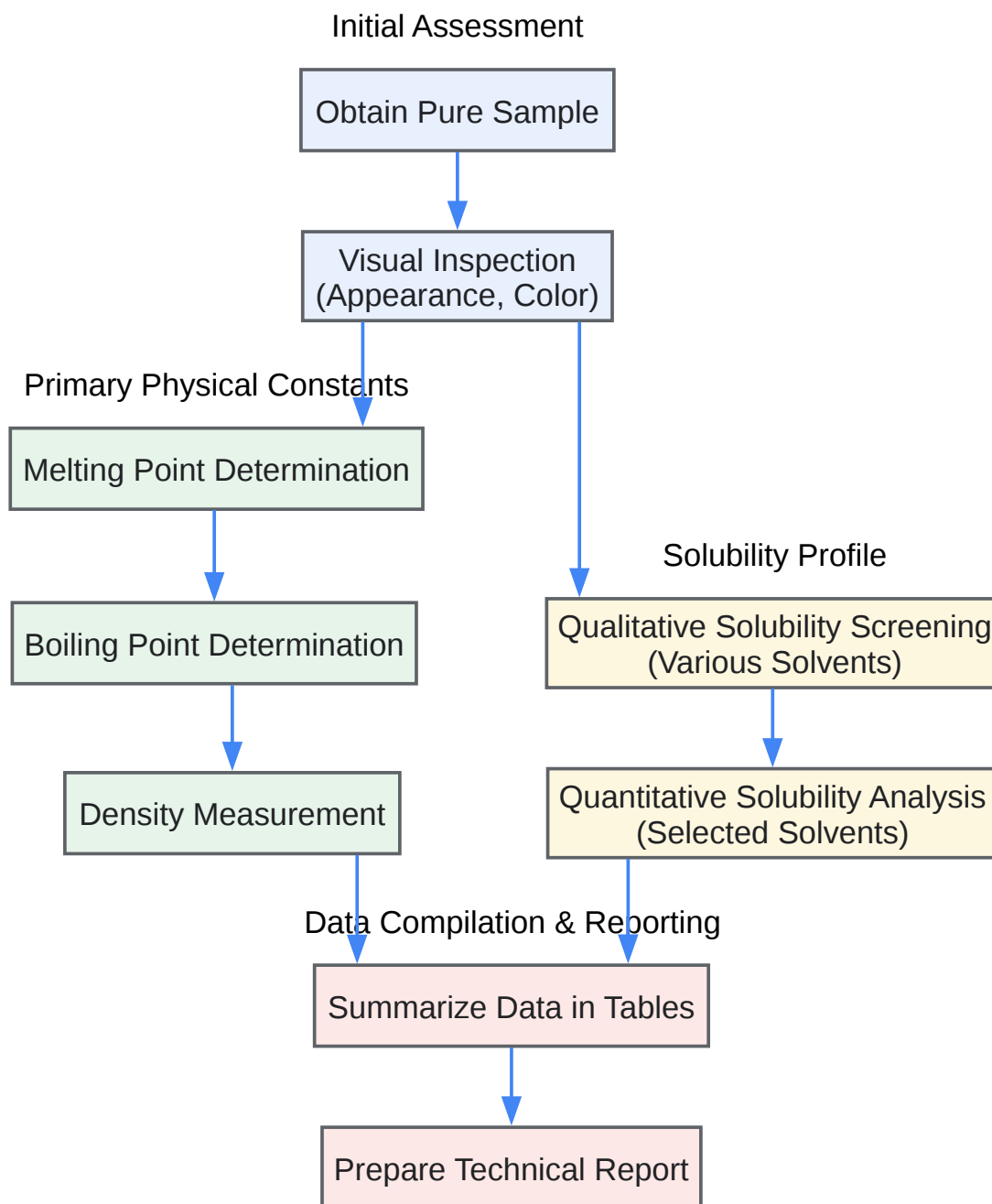
- **Solvent Selection:** A range of solvents with varying polarities should be tested (e.g., water, ethanol, acetone, diethyl ether, toluene, hexane).
- **Qualitative Assessment:**

- Place a small, accurately weighed amount of **isooctyl hydrogen succinate** (e.g., 10 mg) into a test tube.
- Add a small volume of the selected solvent (e.g., 1 mL) and agitate the mixture vigorously (e.g., using a vortex mixer) for a set period.<sup>[10]</sup>
- Visually observe if the solid dissolves completely. If it does, the substance is considered soluble. If not, it is considered insoluble or sparingly soluble in that solvent.
- Quantitative Assessment (if required):
  - Prepare a saturated solution of **isooctyl hydrogen succinate** in the solvent of interest at a constant temperature.
  - Carefully separate a known volume of the saturated solution from any undissolved solid.
  - Evaporate the solvent from the known volume of the solution and weigh the remaining solid residue.
  - Calculate the solubility in terms of g/100 mL or other appropriate units.

## Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of the physical properties of a chemical compound.

## Workflow for Physical Property Characterization



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Caption: General workflow for determining the physical properties of a chemical compound.

## Conclusion

This technical guide has presented the currently available physical property data for **isooctyl hydrogen succinate** and provided detailed, standardized experimental protocols for the determination of its key physical characteristics. The provided workflow and methodologies offer a robust framework for researchers and scientists in the pharmaceutical and chemical industries to fully characterize this compound. The lack of publicly available data highlights the necessity for empirical determination of these properties for comprehensive material understanding and application.

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